

Application Notes and Protocols for Formulating Cosmetics with 2-Ethylhexyl Esters

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Compound of Interest

Compound Name: 9-((2-Ethylhexyl)oxy)-9-oxononanoic acid

CAS No.: 13050-58-3

Cat. No.: B1144858

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Introduction

2-Ethylhexyl esters are a cornerstone of modern cosmetic science, prized for their versatility, favorable safety profile, and exceptional sensory characteristics. This class of emollients, derived from the esterification of 2-ethylhexanol with various fatty acids or salicylic acid, offers formulators a broad palette of textures and functionalities. From the light, silky glide of 2-Ethylhexyl Palmitate to the cushioning richness of 2-Ethylhexyl Stearate and the UV-filtering capabilities of 2-Ethylhexyl Salicylate, these esters are integral to creating high-performance and aesthetically pleasing skincare, sun care, and color cosmetic products.

This guide provides an in-depth exploration of these key esters, moving beyond a simple recitation of properties to explain the causal relationships between their chemical structures and their functional roles in cosmetic formulations. The protocols and data presented herein are designed to provide researchers, scientists, and drug development professionals with the authoritative grounding and practical insights needed to innovate with confidence.

Section 1: Physicochemical and Sensory Profile of Key 2-Ethylhexyl Esters

The selection of an emollient is a critical decision in formulation development, directly impacting the product's stability, efficacy, and consumer acceptance. The choice between 2-ethylhexyl esters is dictated by their distinct physicochemical properties, which in turn govern their sensory profiles on the skin.^{[1][2]} Viscosity, polarity, and surface tension are primary determinants of an emollient's spreadability and skin feel.^{[2][3]} Generally, esters with lower molecular weights and viscosities exhibit higher spreadability, resulting in a lighter, less greasy skin feel.^{[1][3]}

Comparative Physicochemical Data

The following table summarizes key physicochemical parameters for the three primary 2-ethylhexyl esters discussed in this guide. These values are critical for predicting their behavior in formulations.

Property	2-Ethylhexyl Palmitate	2-Ethylhexyl Stearate	2-Ethylhexyl Salicylate
INCI Name	Ethylhexyl Palmitate	Ethylhexyl Stearate	Ethylhexyl Salicylate
CAS Number	29806-73-3	22047-49-0	118-60-5
Molecular Formula	C ₂₄ H ₄₈ O ₂	C ₂₆ H ₅₂ O ₂	C ₁₅ H ₂₂ O ₃
Molecular Weight	368.64 g/mol [4]	396.69 g/mol	250.33 g/mol [5]
Appearance	Clear, colorless to pale yellow liquid	Clear, colorless to slightly yellowish liquid	Colorless to pale yellow liquid[5]
Viscosity (at 25°C)	~8-10 cP	~12-15 cP	~10 cP
Specific Gravity (at 25°C)	~0.855[6]	~0.857[7]	~1.014[5]
Refractive Index (at 20°C)	~1.446	~1.448	~1.502[5][8]
Spreading Value	Medium-High	Medium	Medium-High
Key Function	Emollient, Solvent, Texture Enhancer[9][10]	Emollient, Thickening Agent, Lubricant[11]	UVB Filter, Solvent[3]

Causality of Structure and Function

The differences in the fatty acid or salicylate portion of the ester directly influence their performance:

- 2-Ethylhexyl Palmitate (EHP): Formed from palmitic acid (a C16 saturated fatty acid), EHP is a non-occlusive emollient with a medium spreading profile.[10] Its branched structure contributes to a light, silky, and non-greasy skin feel, often used as an alternative to silicones.[10][12] It functions as an excellent solvent for other cosmetic ingredients, including sunscreen actives and lipophilic vitamins, and acts as a pigment wetting agent in color cosmetics.[9]

- 2-Ethylhexyl Stearate (EHS): Derived from stearic acid (a C18 saturated fatty acid), EHS has a slightly higher molecular weight and viscosity than EHP. This results in a more cushioning and substantive feel on the skin.[11] It provides lubrication and forms a gentle barrier to help lock in moisture.[11] Its richer texture makes it well-suited for creams and lotions targeting dry skin.
- 2-Ethylhexyl Salicylate (EHSal, Octisalate): This ester is formed from salicylic acid and 2-ethylhexanol. The salicylate portion of the molecule is responsible for absorbing UVB radiation, making it an effective organic sunscreen agent.[3] It is a colorless liquid with excellent solvent properties for other solid UV filters like Oxybenzone and Avobenzone, enhancing their stability and efficacy.[3]

Sensory Profile and Application Matrix

The choice of ester is intrinsically linked to the desired sensory outcome and product type.

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Light -> Lotion; Light -> Makeup; Rich -> Cream; Solvent -> Sunscreen; } Ester selection guides sensory profile and application.

Section 2: Formulation Protocols and Methodologies

The successful incorporation of 2-ethylhexyl esters requires an understanding of emulsion theory and processing techniques. The following protocols provide detailed, step-by-step methodologies for creating common cosmetic systems.

Protocol 1: Oil-in-Water (O/W) Daily Moisturizing Cream with 2-Ethylhexyl Palmitate

This protocol details the formulation of a light, hydrating O/W cream, where the silky feel of 2-Ethylhexyl Palmitate provides an elegant skin feel suitable for daily use.

Objective: To create a stable, fast-absorbing O/W cream with a smooth, non-greasy after-feel.

Key Ingredient Rationale:

- 2-Ethylhexyl Palmitate: Primary emollient for a light, silicone-like feel.
- Glyceryl Stearate & PEG-100 Stearate: A robust, high HLB emulsifier system to stabilize the O/W emulsion.
- Cetearyl Alcohol: Co-emulsifier and thickener, adds body to the cream.
- Glycerin: Humectant to draw moisture to the skin.
- Carbomer: Rheology modifier to provide viscosity and stability.

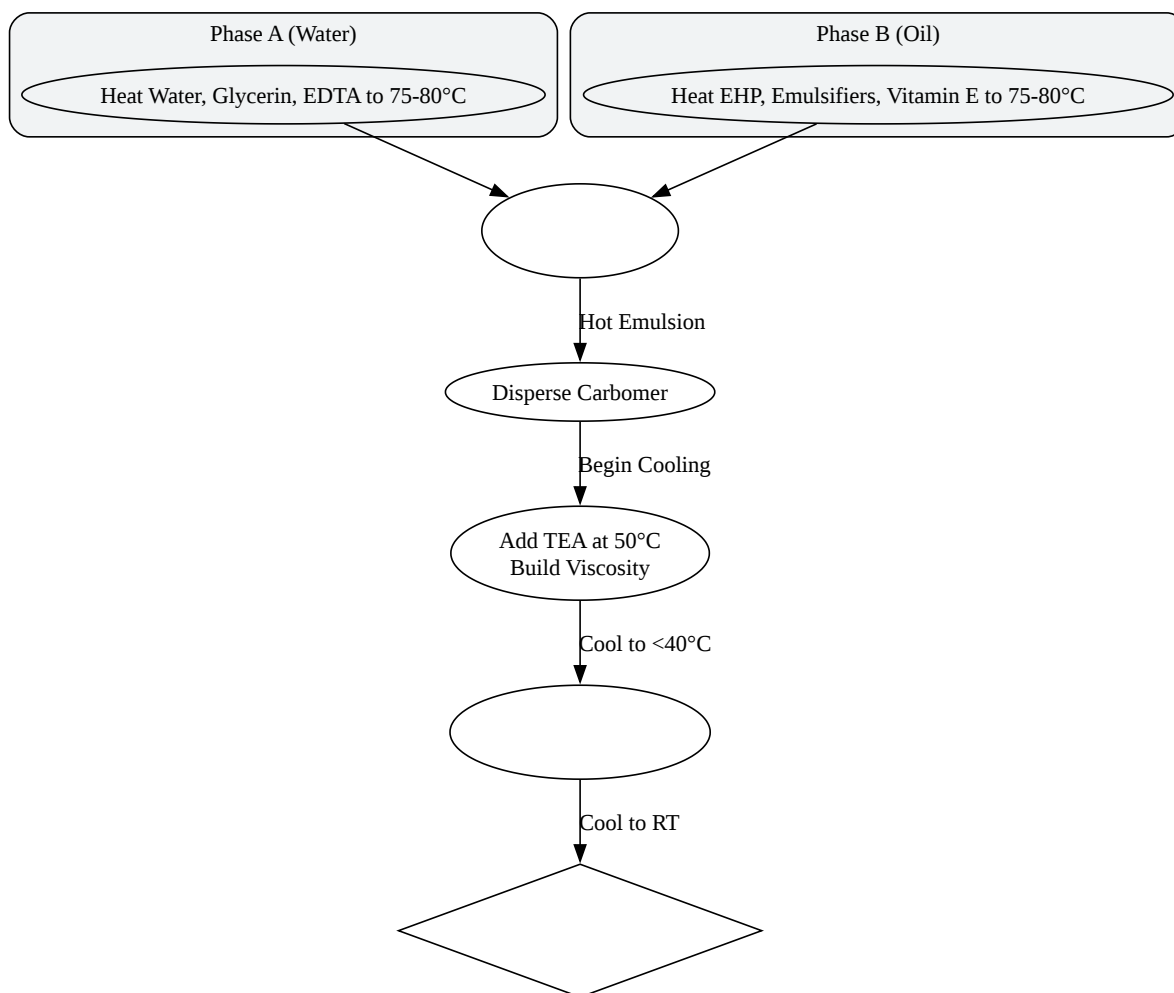
Formulation Table:

Phase	Ingredient (INCI Name)	Function	% w/w
A	Deionized Water	Solvent	77.7
A	Glycerin	Humectant	3.0
A	Disodium EDTA	Chelating Agent	0.1
B	2-Ethylhexyl Palmitate	Emollient	8.0
B	Glyceryl Stearate & PEG-100 Stearate	Emulsifier	4.0
B	Cetearyl Alcohol	Thickener, Co-emulsifier	3.0
B	Tocopheryl Acetate (Vitamin E)	Antioxidant	0.5
C	Carbomer	Rheology Modifier	0.2
D	Triethanolamine (99%)	Neutralizer	0.5
E	Phenoxyethanol & Ethylhexylglycerin	Preservative	1.0
E	Fragrance	Fragrance	2.0

Step-by-Step Methodology:

- **Phase A Preparation:** In the main vessel, combine Deionized Water, Glycerin, and Disodium EDTA. Begin propeller mixing and heat to 75-80°C.
- **Phase B Preparation:** In a separate vessel, combine 2-Ethylhexyl Palmitate, Glyceryl Stearate & PEG-100 Stearate, Cetearyl Alcohol, and Tocopheryl Acetate. Heat to 75-80°C while mixing until all solids are melted and the phase is uniform.
- **Emulsification:** Slowly add Phase B (oil phase) to Phase A (water phase) under continuous homogenization. Homogenize for 5-10 minutes to form a uniform, white emulsion.

- Rheology Modification: Disperse the Carbomer (Phase C) into the hot emulsion and mix until fully hydrated and the emulsion is smooth.
- Neutralization: Begin cooling the emulsion while continuing propeller mixing. At 50-55°C, add Triethanolamine (Phase D) to neutralize the Carbomer and build viscosity.
- Cool-Down Phase: Continue cooling. At or below 40°C, add the preservative and fragrance (Phase E) one by one, mixing well after each addition.
- Finalization: Continue mixing until the cream reaches room temperature (25-30°C). Check the final pH (target 5.5-6.5) and viscosity.



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Protocol 2: Water-in-Oil (W/O) Protective Hand Cream with 2-Ethylhexyl Stearate

This protocol outlines the creation of a rich, protective W/O hand cream. The substantive nature of 2-Ethylhexyl Stearate helps to form a persistent, moisturizing film on the skin.

Objective: To formulate a stable W/O cream that provides a lasting barrier and deep moisturization.

Key Ingredient Rationale:

- 2-Ethylhexyl Stearate: Provides a rich, cushioning feel and contributes to the occlusive barrier.
- PEG-30 Dipolyhydroxystearate: A low-HLB emulsifier designed for creating stable W/O emulsions.
- Magnesium Sulfate: Acts as an electrolyte to stabilize the internal water droplets.[13]
- Beeswax: A natural wax that adds structure and stability to the external oil phase.

Formulation Table:

Phase	Ingredient (INCI Name)	Function	% w/w
A	2-Ethylhexyl Stearate	Emollient	15.0
A	Caprylic/Capric Triglyceride	Emollient	10.0
A	PEG-30 Dipolyhydroxystearate	W/O Emulsifier	3.0
A	Beeswax	Stabilizer, Thickener	2.0
B	Deionized Water	Solvent	68.3
B	Glycerin	Humectant	5.0
B	Magnesium Sulfate	Stabilizer	0.7
C	Phenoxyethanol & Ethylhexylglycerin	Preservative	1.0

Step-by-Step Methodology:

- Phase A Preparation: In the main vessel, combine 2-Ethylhexyl Stearate, Caprylic/Capric Triglyceride, PEG-30 Dipolyhydroxystearate, and Beeswax. Heat to 75-80°C and mix until the phase is completely uniform and all solids have melted.
- Phase B Preparation: In a separate vessel, combine Deionized Water, Glycerin, and Magnesium Sulfate. Heat to 75-80°C and mix until the magnesium sulfate is fully dissolved.
- Emulsification: Very slowly, add Phase B (water phase) to Phase A (oil phase) under high-shear mixing (homogenization).[\[14\]](#) The slow addition is critical to prevent phase inversion. [\[13\]](#)[\[14\]](#) Continue homogenization for 5-10 minutes after all of Phase B has been added.
- Cooling: Switch to propeller or sweep-wall mixing and begin to cool the emulsion. The viscosity will increase significantly as the cream cools.
- Cool-Down Phase: At or below 40°C, add the preservative (Phase C).

- Finalization: Continue mixing until the cream is uniform and has reached room temperature.

Protocol 3: Broad-Spectrum SPF 30 Sunscreen Lotion with 2-Ethylhexyl Salicylate

This protocol details a broad-spectrum sunscreen, utilizing 2-Ethylhexyl Salicylate as a UVB filter and a solvent for other organic UV filters.

Objective: To create a stable, aesthetically pleasing sunscreen with reliable broad-spectrum UV protection.

Key Ingredient Rationale:

- 2-Ethylhexyl Salicylate (Octisalate): UVB filter and solvent.[\[3\]](#)
- Avobenzone: UVA filter.
- Homosalate & Octocrylene: UVB filters that also help to photostabilize Avobenzone.
- 2-Ethylhexyl Palmitate: Used as an emollient to improve the spreadability and feel of the high-solids oil phase.[\[7\]](#)
- Styrene/Acrylates Copolymer: Film-former to enhance water resistance.

Formulation Table:

Phase	Ingredient (INCI Name)	Function	% w/w
A	Deionized Water	Solvent	57.8
A	Glycerin	Humectant	2.0
A	Disodium EDTA	Chelating Agent	0.1
A	Acrylates/C10-30 Alkyl Acrylate Crosspolymer	Rheology Modifier	0.3
B	Homosalate	UVB Filter	10.0
B	Octocrylene	UVB Filter / Photostabilizer	8.0
B	2-Ethylhexyl Salicylate	UVB Filter	5.0
B	Avobenzone	UVA Filter	3.0
B	2-Ethylhexyl Palmitate	Emollient / Solvent	5.0
B	Glyceryl Stearate SE	Emulsifier	2.5
C	Triethanolamine (99%)	Neutralizer	0.3
D	Styrene/Acrylates Copolymer	Film Former	4.0
E	Phenoxyethanol, Caprylyl Glycol, Sorbic Acid	Preservative	2.0

Step-by-Step Methodology:

- Phase A Preparation: In the main vessel, disperse the Acrylates Crosspolymer in Deionized Water. Add Glycerin and Disodium EDTA. Begin mixing and heat to 75-80°C.
- Phase B Preparation: In a separate, light-protected vessel, combine all Phase B ingredients. Heat to 75-80°C and mix until all solids (Avobenzone) are completely dissolved.

- **Emulsification:** Add Phase B to Phase A with good mixing. Homogenize for 5 minutes to create a fine emulsion.
- **Neutralization:** Begin cooling. At 60°C, add Triethanolamine (Phase C) to thicken the lotion.
- **Film Former Addition:** At 50°C, add the Styrene/Acrylates Copolymer (Phase D) and mix until uniform.
- **Cool-Down Phase:** At or below 40°C, add the preservative system (Phase E).
- **Finalization:** Continue mixing until uniform and at room temperature. Check final pH (target 6.0-7.0).

Section 3: Stability, Safety, and Regulatory Considerations

Formulation Stability

The choice of emollient can significantly impact emulsion stability.[\[2\]](#)

- **Polarity Matching:** In complex oil phases, matching the polarity of the emollients can improve stability. Highly polar emollients can act as solvents for crystalline ingredients like UV filters, preventing them from crashing out of the formulation.[\[2\]](#)
- **Viscosity and Rheology:** Emollients contribute to the viscosity of the oil phase in W/O emulsions and the overall texture of O/W emulsions.[\[2\]](#) The correct viscosity helps to prevent creaming and coalescence.
- **Compatibility:** 2-Ethylhexyl esters are generally compatible with a wide range of cosmetic ingredients, including silicone elastomers, other esters, hydrocarbons, and common emulsifying systems like glyceryl stearate and cetareth-20. However, as with any formulation, compatibility should be confirmed through stability testing.

Protocol: Accelerated Stability Testing

To ensure long-term stability, formulations should undergo accelerated stability testing.[\[12\]](#)[\[15\]](#)

- Sample Preparation: Prepare samples of the final formulation in the intended final packaging.
- Testing Conditions:
 - High Temperature: 45°C for 3 months (to simulate a 2-year shelf life at room temperature). [\[12\]](#)
 - Room Temperature: 25°C for the duration of the study as a control.
 - Low Temperature: 4°C for 3 months.
 - Freeze-Thaw Cycling: Place samples at -10°C for 24 hours, then at 25°C for 24 hours. Repeat for 3-5 cycles. [\[12\]](#)
- Evaluation Points: At set intervals (e.g., 1, 2, 4, 8, and 12 weeks), evaluate the samples for:
 - Physical Properties: Color, odor, appearance, pH, and viscosity. [\[12\]](#)
 - Emulsion Integrity: Check for any signs of phase separation, creaming, or coalescence using microscopy and centrifugation (e.g., 3000 rpm for 30 minutes). [\[12\]](#)

Safety and Regulatory Status

The 2-ethylhexyl esters discussed have a long history of safe use in cosmetics and have been reviewed by regulatory bodies like the Cosmetic Ingredient Review (CIR) Expert Panel.

- 2-Ethylhexyl Palmitate & 2-Ethylhexyl Stearate: The CIR has reviewed these ingredients and concluded they are safe as used in the current practices of use and concentration when formulated to be non-irritating. [\[16\]](#) They are commonly used in leave-on products at concentrations ranging from 2% to over 50%. [\[17\]](#) For example, use levels up to 77.9% for Ethylhexyl Palmitate in a body oil have been reported without sensitization issues. [\[18\]](#)
- 2-Ethylhexyl Salicylate (Octisalate): This ingredient is regulated as a UV filter.
 - USA: Approved by the FDA for use in sunscreen products at concentrations up to 5%. [\[16\]](#)

- European Union: Listed in Annex VI of the EU Cosmetics Regulation (EC) No 1223/2009, permitted as a UV filter in cosmetic products at a maximum concentration of 5%. The Scientific Committee on Consumer Safety (SCCS) has affirmed its safety at this level, noting very low percutaneous absorption.[3]

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